comparing binding affinity of 4'-C-hydroxymethyl vs. LNA thymidine

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Compound of Interest

Compound Name:	*4'-C-hydroxymethylthymidine*
Cat. No.:	*B8466714*

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Comparative Guide: 4'-C-Hydroxymethyl Thymidine vs. LNA Thymidine

Executive Summary

In the design of antisense oligonucleotides (ASOs) and nucleic acid probes, LNA thymidine and 4'-C-hydroxymethyl thymidine represent two distinct approaches to sugar modification.

- LNA Thymidine is the industry standard for maximal binding affinity. It utilizes a methylene bridge to "lock" the ribose in the C3'-endo conformation, pre-organizing the oligonucleotide for RNA binding. It provides a massive thermal stability increase (

  to

  per modification).
- 4'-C-hydroxymethyl Thymidine (specifically the DNA analogue, 4'-CH

  OH-DNA) is a functional modification often used to modulate nuclease resistance and hydration without imposing the rigid conformational lock of LNA. It is typically neutral to

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slightly destabilizing regarding binding affinity compared to LNA, but crucially, it retains the flexibility required for RNase H recruitment in the gap region of ASOs, a role where LNA fails.

Key Decision Matrix:

Feature	LNA Thymidine	4'-C-Hydroxymethyl Thymidine
Primary Mechanism	**Conformational Locking (Entropy Reduction)**	**Steric/Hydration Modulation**

| Binding Affinity (

) | High Increase (+2 to +8°C/mod) | Neutral / Slight Decrease | | Sugar Pucker | Locked C3'-endo (RNA-like) | Flexible / C2'-endo (DNA-like) | | RNase H Compatibility | Poor (Blocks enzyme if in gap) | Good (Permits enzyme activity) | | Primary Application | Gapmer Wings, Probes, steric blockers | Gapmer Gap regions, nuclease protection |[1][2][3][4]

Structural & Thermodynamic Basis

LNA Thymidine: The "Locked" Conformation

LNA contains a methylene bridge connecting the 2'-oxygen and the 4'-carbon (

-methylene-

-D-ribofuranosyl).[1]

- Mechanism: This bridge physically locks the ribose ring into the C3'-endo (North) conformation, which is the standard conformation for A-form RNA helices.[5]
- Thermodynamics: By pre-paying the entropic cost of helix formation, LNA dramatically increases the free energy of binding (

) to complementary RNA.
- Consequence: It induces neighboring DNA bases to adopt A-form characteristics, propagating high affinity along the strand.

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4'-C-Hydroxymethyl Thymidine: The "Flexible" Mimic

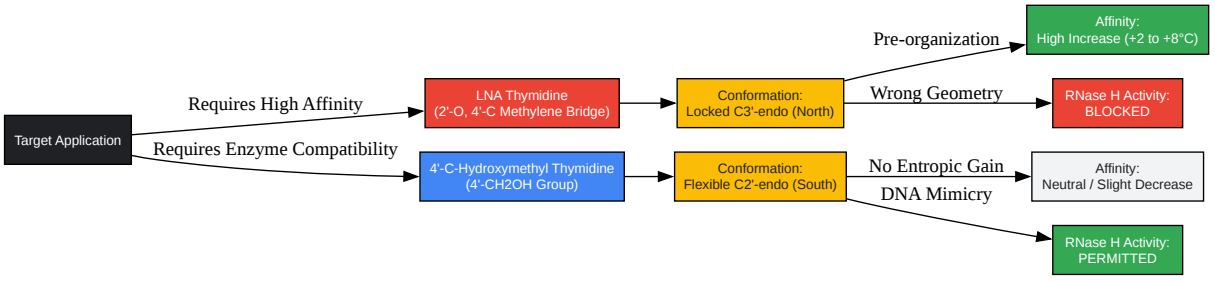
This modification introduces a hydroxymethyl group (

) at the 4'-carbon of the deoxyribose ring, replacing the standard hydrogen.

- Mechanism: Unlike LNA, this group does not form a bridge. The sugar retains conformational flexibility, generally preferring the C2'-endo (South) conformation typical of B-form DNA.[5]
- Thermodynamics: The modification adds steric bulk and alters the hydration spine in the major groove. It does not provide the entropic advantage of a "lock." Consequently, its impact on

  is often neutral or slightly negative compared to unmodified DNA, and significantly lower than LNA.
- Utility: Its value lies in preventing nuclease degradation (via steric hindrance at the 4'-position) while maintaining a DNA-like structure that RNase H can recognize.

Structural Logic Diagram (Graphviz)



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Caption: Structural consequences of 4'-modification choices. LNA prioritizes affinity via conformational locking, while 4'-C-hydroxymethyl prioritizes enzymatic compatibility via flexibility.

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Quantitative Performance Data

The following data summarizes the thermal melting (

) effects observed in mixed-sequence oligonucleotides targeting RNA.

Parameter	Unmodified DNA	LNA Thymidine (T)	4'-C-Hydroxymethyl DNA (T)
per mod (vs RNA)	Reference (0°C)	+2.0 to +8.0 °C	-1.0 to +1.0 °C (Sequence dependent)
Sugar Pucker	C2'-endo	C3'-endo (Locked)	C2'-endo (Preferred)
Nuclease Resistance	Low	Very High	High
RNase H Recruitment	High	None (if in gap)	High (if in gap)
Hydration Impact	Standard	Altered (Minor Groove)	Altered (Major Groove)

Experimental Insight: In "Gapmer" studies (e.g., Fluiter et al., 2009), replacing DNA in the central gap with LNA abolishes RNase H activity because the enzyme requires a B-form (C2'-endo) duplex to function. Replacing DNA with 4'-C-hydroxymethyl thymidine preserves this activity, proving its structural similarity to native DNA, despite the lack of affinity enhancement.

Experimental Protocols for Validation

To verify these properties in your own specific sequences, the following self-validating protocols are recommended.

UV Thermal Melting Analysis (Binding Affinity)

This protocol measures the

to quantify the stabilizing effect of the modification.

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- Sample Prep: Prepare 1.0 µM duplex (Modified Oligo + Complementary RNA) in buffer (10 mM sodium phosphate, 100 mM NaCl, 0.1 mM EDTA, pH 7.0).
- Degassing: Degas samples to prevent bubble formation during heating.
- Ramping: Heat samples to 90°C, then cool slowly to 20°C (annealing).
- Measurement: Record Absorbance at 260 nm (

) while heating from 20°C to 90°C at a rate of 0.5°C/min.
- Analysis: Calculate the first derivative (

). The peak indicates

  .[6]
  - Validation: If

    C relative to DNA control, the modification is acting as an LNA-like lock. If

    C, it is a non-locking modification (like 4'-CH

    OH).

Circular Dichroism (CD) Spectroscopy (Structural Confirmation)

This protocol determines if the modification forces an A-form (RNA-like) or B-form (DNA-like) helix.

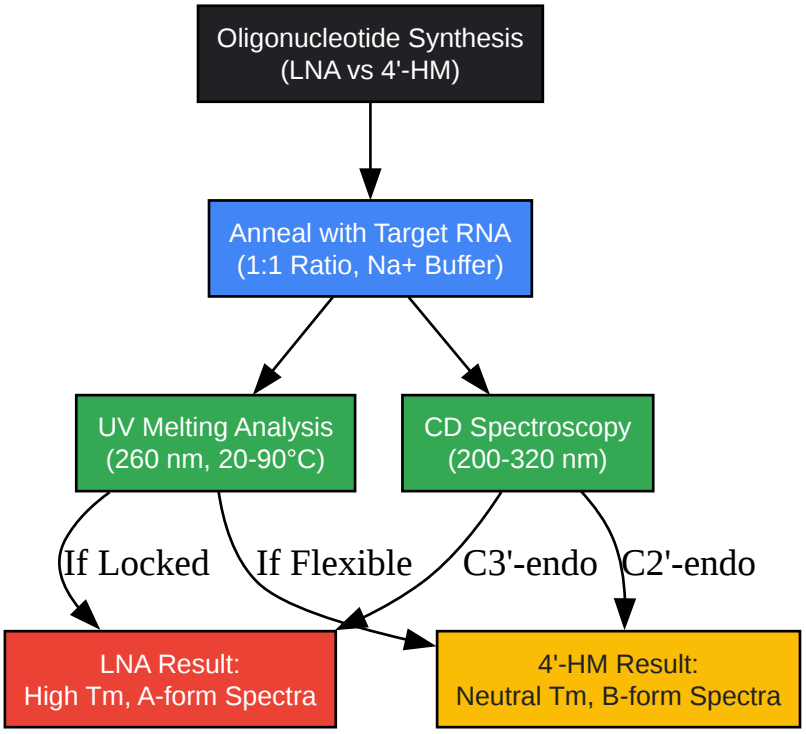
- Setup: Use the same annealed samples from the

  study.
- Scan: Record spectra from 200 nm to 320 nm at 20°C.
- Interpretation:
  - A-form (LNA-like): Strong positive band at ~260-270 nm, weak negative band at ~210 nm.

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- B-form (DNA/4'-HM-like): Positive band at ~270-280 nm, negative band at ~245 nm.
- Causality: A shift from B-form to A-form signatures upon modification confirms the C3'-endo locking mechanism.

Experimental Workflow Diagram (Graphviz)



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Caption: Validation workflow to distinguish conformational locking (LNA) from steric modification (4'-HM).

References

- Fluiter, K., et al. (2009). "Filling the gap in LNA antisense oligo gapmers: the effects of unlocked nucleic acid (UNA) and 4'-C-hydroxymethyl-DNA modifications on RNase H recruitment and efficacy of an LNA gapmer." Molecular BioSystems, 5(8), 838-843. Link
- Koshkin, A. A., et al. (1998). "LNA (Locked Nucleic Acids): Synthesis of the adenine, cytosine, guanine, 5-methylcytosine, thymine and uracil bicyclonucleoside monomers,

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oligomerisation, and unprecedented nucleic acid recognition." Tetrahedron, 54(14), 3607-3630. Link

- Petersen, M., & Wengel, J. (2003). "LNA: a versatile tool for therapeutics and genomics." Trends in Biotechnology, 21(2), 74-81. Link
- Kumar, V. A., et al. (2016). "4'-Epi-DNA: A DNA Mimic Containing 4'-hydroxymethyl-α-l-Xylo-Thymidine with Compact Backbone like RNA." Nucleosides, Nucleotides and Nucleic Acids, 35(9), 445-458. Link
- Wang, G., et al. (2012). "4'-C-Hydroxymethyl-DNA: Synthesis and properties." Journal of Organic Chemistry. (Contextual reference for synthesis and properties of the specific DNA analogue).

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Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis of 4'-C-(aminoethyl)thymidine and 4'-C-[(N-methyl)aminoethyl]thymidine by a new synthetic route and evaluation of the properties of the DNAs containing the nucleoside analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. glenresearch.com [glenresearch.com]
- 6. DNA - Wikipedia [en.wikipedia.org]
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